

Personal protective equipment for handling 2,4-Di-tert-butylphenol-d21

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Compound of Interest

Compound Name: 2,4-Di-tert-butylphenol-d21

Cat. No.: B13436518

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Essential Safety and Handling Guide for 2,4-Di-tert-butylphenol-d21

This guide provides immediate, essential safety and logistical information for handling **2,4-Di-tert-butylphenol-d21** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **2,4-Di-tert-butylphenol-d21**
- CAS Number: 1413431-13-9 (for the deuterated form)
- Unlabelled CAS Number: 96-76-4[1][2][3][4][5]

Hazard Identification and Personal Protective Equipment (PPE)

2,4-Di-tert-butylphenol is classified as a hazardous substance. It is crucial to use appropriate personal protective equipment to minimize exposure and ensure safety.

Hazard Summary:

- Causes skin irritation.[1][2][3]

- Causes serious eye irritation.[1][2][5]
- May cause respiratory irritation.[1][6]
- Harmful if swallowed.[2][5]
- Very toxic to aquatic life with long-lasting effects.[1][2][3][5]
- May cause an allergic skin reaction.[2][5]

The following table summarizes the required PPE for handling this compound.

Protection Type	Specific Equipment	Standard
Eye/Face Protection	Chemical safety goggles or face shield	OSHA 29 CFR 1910.133 or European Standard EN166[2][7]
Hand Protection	Protective gloves	Consult manufacturer for specific material and breakthrough time[1][2][5]
Skin and Body Protection	Lab coat, protective clothing to prevent skin exposure	[None]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Required if ventilation is inadequate or irritation is experienced[1][2][7]

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

Handling Protocol:

- Ventilation: Always handle **2,4-Di-tert-butylphenol-d21** in a well-ventilated area, preferably within a chemical fume hood.[1][6]

- Avoid Contact: Minimize dust generation and accumulation.[6] Avoid contact with skin, eyes, and clothing.[6]
- Hygiene: Wash hands thoroughly after handling.[1][2] Do not eat, drink, or smoke in the work area.[2]
- Contaminated Clothing: Remove and wash contaminated clothing before reuse.[1][6][7]

Storage Protocol:

- Store in a cool, dry, and well-ventilated area.[6]
- Keep the container tightly closed.[1][5][6]
- Store away from incompatible substances.[6]

Disposal Plan

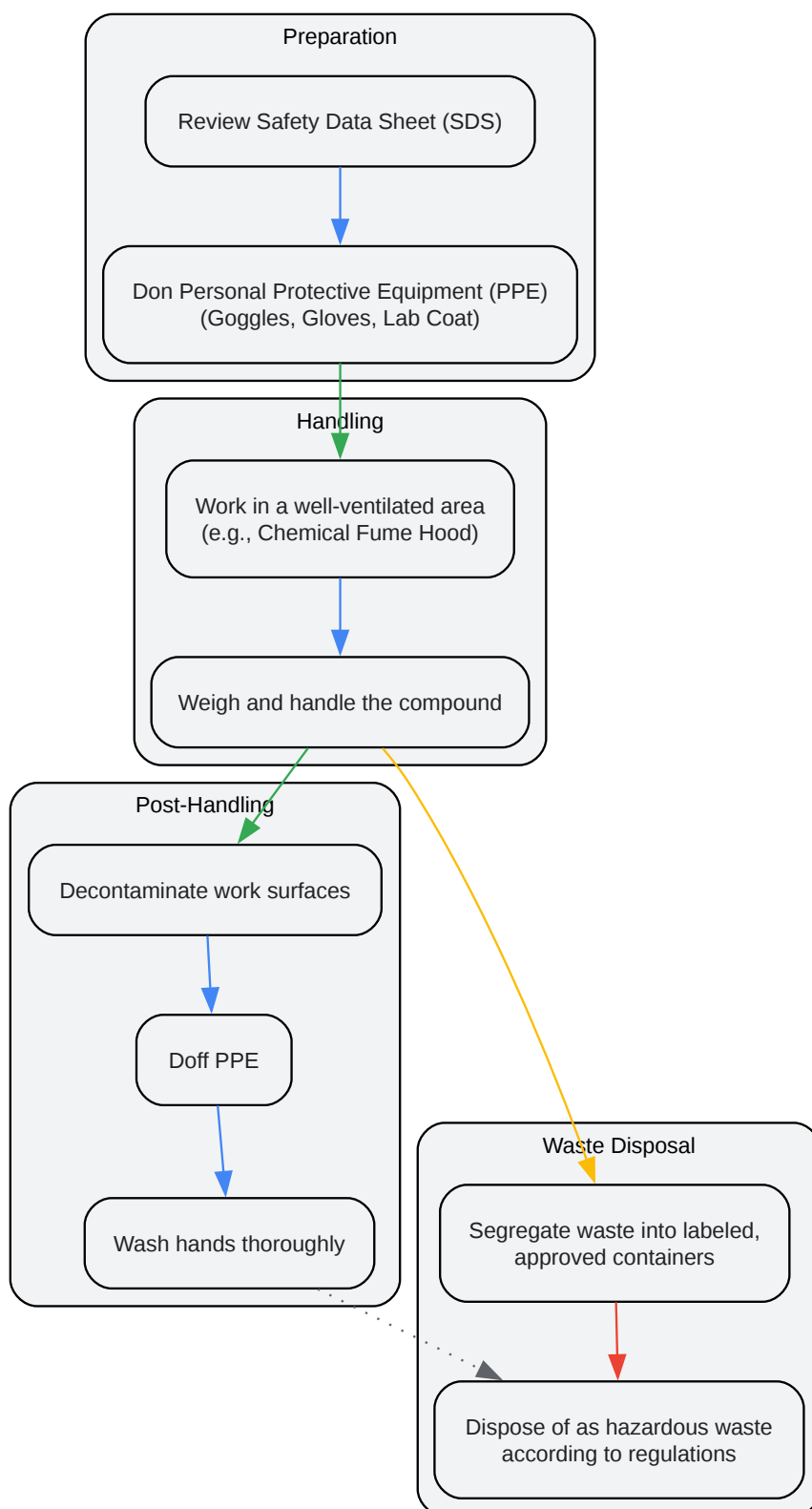
Proper disposal of **2,4-Di-tert-butylphenol-d21** and its containers is essential to prevent environmental contamination.

Disposal Protocol:

- Classification: This substance is considered a hazardous waste.[1][2]
- Environmental Release: Do not allow the chemical to enter drains, surface water, or ground water.[1][2][3] It is very toxic to aquatic life.[1][2][3][5]
- Container Disposal: Dispose of the contents and container in accordance with all local, regional, national, and international regulations at an approved waste disposal plant.[1][2][3]
- Spill Cleanup: In case of a spill, sweep up the solid material, place it into a suitable, labeled container for disposal, and ventilate the area.[6]

Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for safely handling **2,4-Di-tert-butylphenol-d21** in the laboratory.



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Caption: Workflow for Safe Handling of **2,4-Di-tert-butylphenol-d21**.

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